Application Notes and Protocols: Tetraoctylammonium Chloride in Ionic Liquid-Based Extractions

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Compound of Interest	
Compound Name:	*Tetraoctylammonium chloride*
CAS No.:	*3125-07-3*
Cat. No.:	*B1589587*

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These application notes provide a comprehensive overview and detailed protocols for utilizing **tetraoctylammonium chloride** (TOACl) as a versatile component of ionic liquids (ILs) and deep eutectic solvents (DESs) for extraction applications. TOACl-based systems offer a tunable and effective platform for the separation and purification of a wide range of analytes, from metal ions to bioactive compounds and pharmaceuticals.

Introduction to **Tetraoctylammonium Chloride** in Extraction

Tetraoctylammonium chloride is a quaternary ammonium salt that, due to its bulky, asymmetric organic cation, can form ionic liquids with melting points below 100 °C.[1] Its hydrophobic nature and ability to act as a phase transfer catalyst make it a valuable tool in liquid-liquid extraction processes.[2] By combining TOACl with various hydrogen bond donors (HBDs), it is possible to create a diverse range of deep eutectic solvents, which are considered

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green and sustainable alternatives to traditional organic solvents.[3] These TOACl-based extraction systems are gaining significant attention for their high extraction efficiencies, designable properties, and potential for recycling.[4][5]

Key Advantages of TOACl-Based Extraction Systems:

- Tunable Polarity: The properties of the ionic liquid or deep eutectic solvent can be tailored by selecting appropriate counter-ions or hydrogen bond donors.[6]
- High Extraction Efficiency: These systems have demonstrated high efficiency in extracting a variety of compounds, including metal ions, natural products, and pharmaceuticals.[7][8]
- Enhanced Solubility: TOACl can improve the solubility of organic compounds in aqueous solutions, facilitating their extraction.[2]
- Green Solvent Properties: When used in deep eutectic solvents, TOACl contributes to the formation of environmentally friendly extraction media with low volatility and toxicity.[3]
- Recyclability: TOACl-based ionic liquids can often be recovered and reused, reducing waste and operational costs.[9][10]

Applications in Extraction

Extraction of Metal Ions

TOACl and its derivatives have been effectively used for the extraction of various metal ions from aqueous solutions. The mechanism often involves the formation of a metal-ion complex that is soluble in the ionic liquid phase.

Table 1: Quantitative Data for Metal Ion Extraction using Tetraoctylammonium-Based Ionic Liquids

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Metal Ion	Ionic Liquid System	Extraction Efficiency (%)	Optimal Conditions	Reference
Gold (III)	A327H+Cl- (from tri-octyl/decyl amine) in toluene	93%	5 minutes contact time	[11]
Platinum (IV)	[TOAH][NTf2] and [TOAH] [NO3] mixture	>90%	-	[12]
Palladium (II)	[TOAH][NTf2] and [TOAH] [NO3] mixture	>90%	-	[12]

Extraction of Bioactive and Pharmaceutical Compounds

The tunable nature of TOACl-based deep eutectic solvents makes them highly suitable for the selective extraction of bioactive compounds from natural products and for the purification of active pharmaceutical ingredients (APIs).

Table 2: Quantitative Data for Bioactive and Pharmaceutical Compound Extraction

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Compound Class	Extraction System	Target Analyte(s)	Extraction Efficiency (%)	Key Findings	Reference
Phenolic Compounds	Tetrabutylammonium chloride-hydroquinone DES	Phenolics from olive leaves	74-89%	Higher extraction than ethanol under the same conditions.	[13]
Pesticides	Tetrabutylammonium chloride-dichloroacetic acid DES	Pesticides from milk	81-94%	Effective for complex biological matrices.	[13]
Parabens	Menthol-based DES (related quaternary ammonium salts used)	Parabens in cosmetics	High recovery	A green and efficient method for personal care products.	[8]
Carotenoids	Ammonium-based ILs	β-carotene from yeast	up to 90%	Room temperature extraction with 30% IL concentration.	[5]

Experimental Protocols

Protocol for Synthesis of a **Tetraoctylammonium Chloride**-Based Deep Eutectic Solvent (DES)

This protocol describes the preparation of a hydrophobic DES using **tetraoctylammonium chloride** as the hydrogen bond acceptor (HBA) and an organic acid as the hydrogen bond

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donor (HBD).

Materials:

- **Tetraoctylammonium chloride** (HBA)
- Decanoic acid (HBD)
- Glass vial with a magnetic stirrer
- Heating plate

Procedure:

- Weigh equimolar amounts of **tetraoctylammonium chloride** and decanoic acid and place them in a glass vial.
- Add a magnetic stirrer to the vial.
- Heat the mixture on a heating plate to approximately 60-80°C while stirring.
- Continue heating and stirring until a clear, homogeneous liquid is formed. This indicates the formation of the deep eutectic solvent.
- Allow the DES to cool to room temperature before use. The mixture should remain in a liquid state.

Note: The molar ratio of HBA to HBD can be varied to optimize the properties of the DES for a specific application. Other organic acids or alcohols can also be used as HBDs.

Protocol for Liquid-Liquid Extraction of a Bioactive Compound

This protocol outlines a general procedure for the extraction of a bioactive compound from an aqueous solution using a TOACl-based DES.

Materials:

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- Aqueous solution containing the target bioactive compound
- TOACl-based DES (prepared as in Protocol 3.1)
- Separatory funnel or centrifuge tubes
- Vortex mixer (optional)
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- Place a known volume of the aqueous sample containing the analyte into a separatory funnel or a centrifuge tube.
- Add a specific volume of the TOACl-based DES to the sample. The ratio of the aqueous phase to the DES phase should be optimized for the specific application (e.g., 10:1 v/v).
- Shake the mixture vigorously for a predetermined time (e.g., 2-5 minutes) to ensure thorough mixing and facilitate the transfer of the analyte into the DES phase. A vortex mixer can be used for smaller volumes.
- Allow the two phases to separate. If an emulsion forms, centrifugation can be used to break it.
- Carefully separate the two layers. The denser layer will be at the bottom.
- Collect the DES phase containing the extracted analyte.
- Analyze the concentration of the analyte in the DES phase using a suitable analytical technique.
- To recover the analyte from the DES, a back-extraction can be performed using a suitable solvent in which the analyte is highly soluble but the DES is not.

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Recovery and Recycling of Tetraoctylammonium Chloride-Based Ionic Liquids

The ability to recycle the extraction solvent is crucial for developing sustainable and cost-effective processes. TOACl-based ionic liquids can often be recovered and reused.

General Procedure for IL Recycling after Organic Compound Extraction:

- Analyte Recovery: After extraction, the target analyte needs to be separated from the ionic liquid. This can be achieved through various methods such as back-extraction into a different solvent, distillation (if the analyte is volatile), or precipitation.[14]
- Ionic Liquid Purification: The remaining ionic liquid may contain residual impurities. It can be purified by washing with a suitable solvent that is immiscible with the IL.
- Solvent Removal: Any remaining washing solvent can be removed under vacuum.
- Reuse: The regenerated ionic liquid can then be reused for subsequent extraction cycles.

Table 3: Methods for Ionic Liquid Recycling

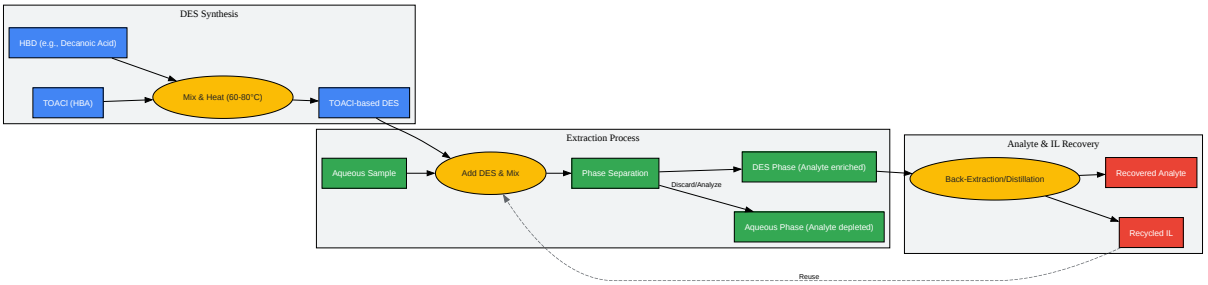
Method	Description	Applicability	Reference
Distillation	Effective for separating volatile compounds from non-volatile ionic liquids.	Analytes with significantly lower boiling points than the IL.	[9][10]
Liquid-Liquid Extraction	Using a third solvent to selectively extract the analyte from the IL.	When a suitable back-extraction solvent is available.	
Adsorption	Using a solid adsorbent to remove the analyte or impurities from the IL.	For specific interactions between the analyte and the adsorbent.	

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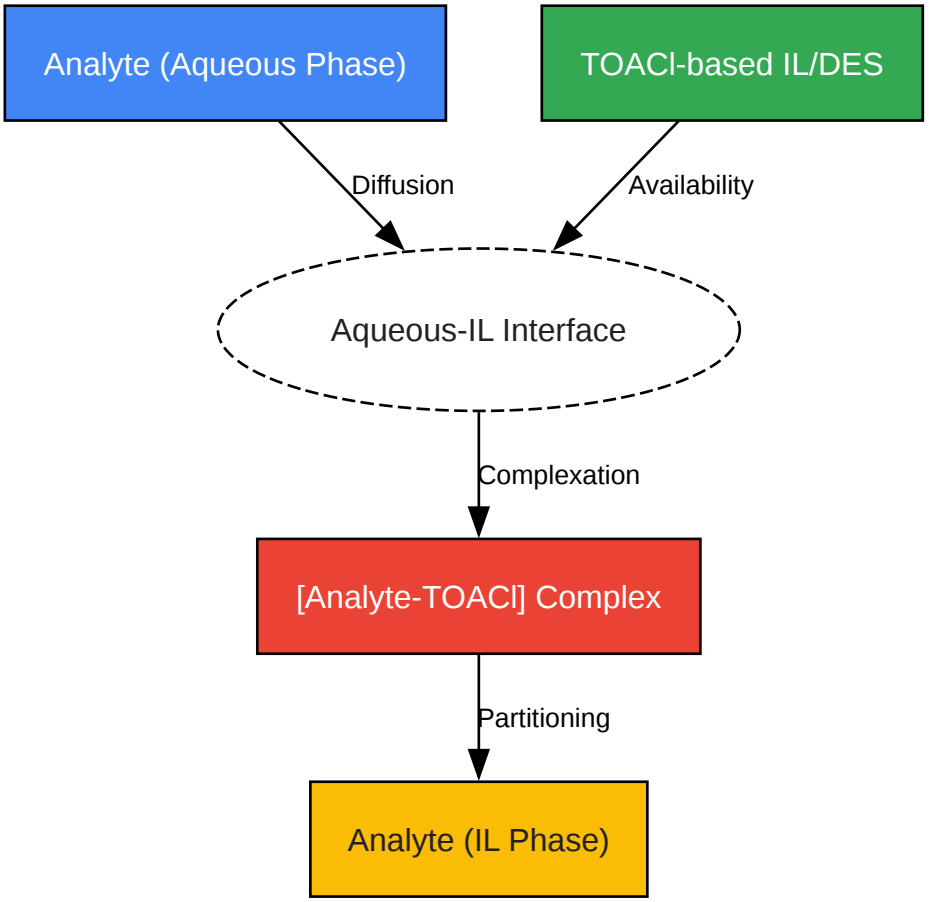
The recovery efficiency of the ionic liquid should be monitored over several cycles to assess the viability of the recycling process.

Visualizations

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